

Proper Disposal of 2,3,8-Tri-O-methylellagic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,3,8-Tri-O-methylellagic acid

Cat. No.: B159055

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential, immediate safety and logistical information for the proper disposal of **2,3,8-Tri-O-methylellagic acid** (CAS No. 1617-49-8). Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Immediate Safety Precautions

Before handling **2,3,8-Tri-O-methylellagic acid** for disposal, ensure the following safety measures are in place:

- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid dust formation.
- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including chemical-impermeable gloves, and tightly fitting safety goggles.
- **Ignition Sources:** Keep away from all sources of ignition. Use non-sparking tools and explosion-proof equipment.^[1]
- **Spill Response:** In case of a spill, prevent further leakage if safe to do so. Do not let the chemical enter drains. Collect the material and place it in suitable, closed containers for disposal.^[1]

Disposal Procedures

The primary methods for the disposal of **2,3,8-Tri-O-methylellagic acid** are through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[1] Do not dispose of this material in sewer systems or contaminate water, foodstuffs, animal feed, or seeds.^[1]

Step-by-Step Disposal Protocol:

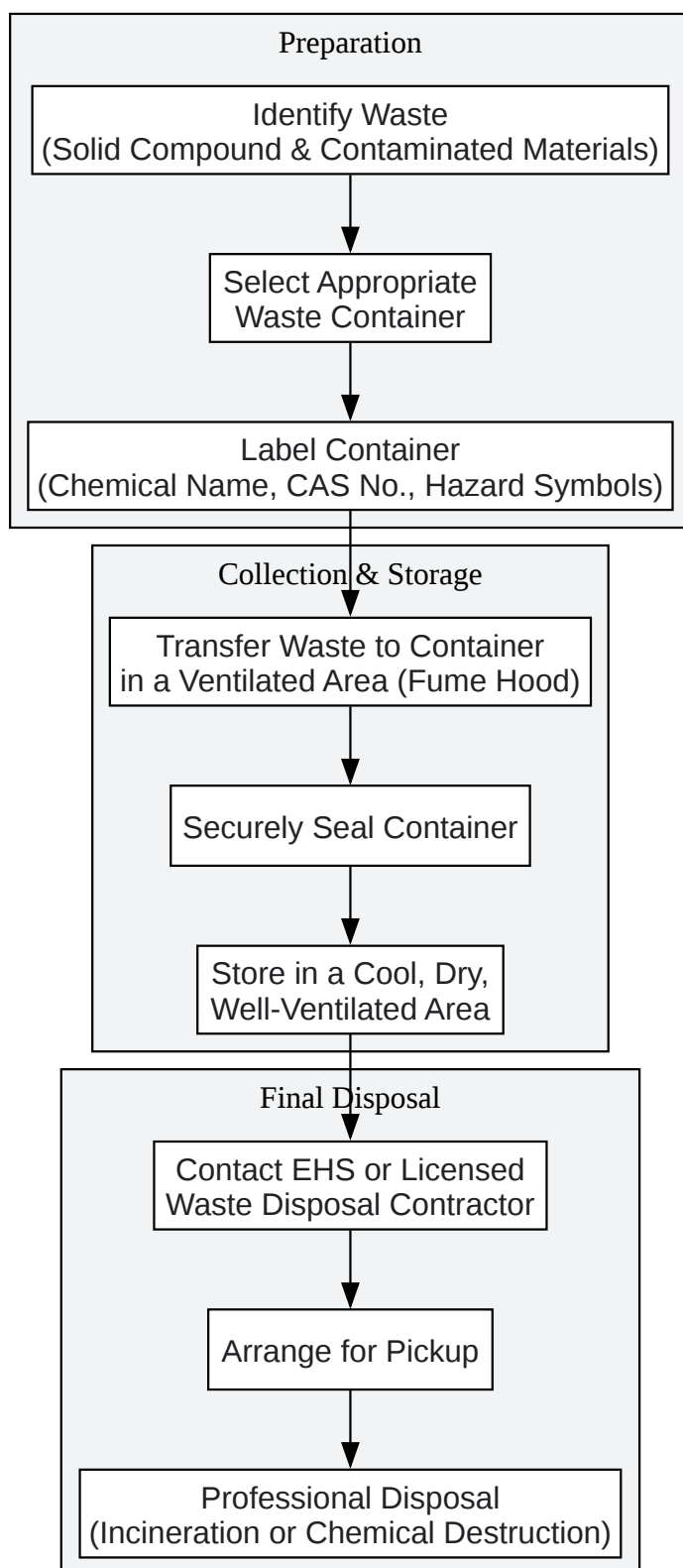
- Waste Identification and Collection:
 - Collect waste **2,3,8-Tri-O-methylellagic acid** and any contaminated materials (e.g., weighing paper, gloves) in a designated, properly labeled, and sealed waste container.
 - Ensure the container is suitable for chemical waste and is kept closed.
- Storage:
 - Store the waste container in a dry, cool, and well-ventilated area.
 - Keep it separate from incompatible materials and foodstuff containers.^[1]
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the full chemical name (**2,3,8-Tri-O-methylellagic acid**) and CAS number (1617-49-8) to the disposal service.
- Empty Container Disposal:
 - Containers that held **2,3,8-Tri-O-methylellagic acid** should be triple-rinsed with an appropriate solvent.
 - The rinsate should be collected and disposed of as chemical waste.
 - After rinsing, the container can be offered for recycling or reconditioning.^[1]

- Alternatively, puncture the container to make it unusable for other purposes and dispose of it in a sanitary landfill, if permitted by local regulations.^[1] For combustible packaging, controlled incineration is a possible disposal route.^[1]

Quantitative Data Summary

Parameter	Information	Source
CAS Number	1617-49-8	TargetMol SDS
Primary Disposal Methods	Licensed chemical destruction plant, Controlled incineration with flue gas scrubbing	TargetMol SDS ^[1]
Prohibited Disposal Routes	Sewer systems, General waste, Contamination of water/food/feed/seed	TargetMol SDS ^[1]
Empty Container Handling	Triple rinse (or equivalent), Offer for recycling/reconditioning, or Puncture and dispose in sanitary landfill	TargetMol SDS ^[1]

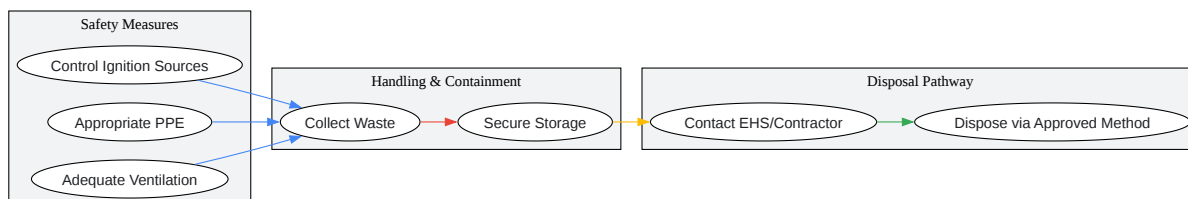
Experimental Workflow for Disposal



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Caption: Experimental workflow for the proper disposal of **2,3,8-Tri-O-methylellagic acid**.

Logical Relationship of Safety and Disposal Steps



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Caption: Logical relationship between safety precautions and disposal procedures.

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References

- 1. targetmol.com [targetmol.com]
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